

Application Note: Quantification of 10-Methylnonadecane in Complex Biological Samples

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Compound of Interest

Compound Name: 10-Methylnonadecane

CAS No.: 56862-62-5

Cat. No.: B1617883

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Introduction

10-Methylnonadecane is a branched-chain alkane that has been identified as a significant semiochemical in various insect species, playing a role in chemical communication and species recognition.^{[1][2]} In the broader context of lipidomics and metabolomics, the accurate quantification of such long-chain hydrocarbons in complex biological matrices is essential for understanding their potential physiological roles, identifying biomarkers, and for applications in forensic and environmental science.^{[2][3]} This document provides a detailed protocol for the extraction and quantification of **10-methylnonadecane** from complex biological samples, such as serum or plasma, using gas chromatography-mass spectrometry (GC-MS), the gold standard for analyzing volatile and semi-volatile organic compounds.^{[1][2][4][5][6]}

Principle of the Method

The quantification of **10-methylnonadecane** from a complex biological matrix involves a multi-step process. First, the analyte is extracted from the sample, typically using liquid-liquid extraction (LLE) with a non-polar solvent to isolate lipids and hydrocarbons from the aqueous and protein-rich components of the sample.^{[1][5]} For samples like serum or plasma, a protein precipitation step is often necessary. The extract is then concentrated and analyzed by GC-MS. The gas chromatograph separates the components of the mixture based on their volatility and interaction with the stationary phase of the column. The mass spectrometer then detects and identifies the molecules based on their mass-to-charge ratio and fragmentation patterns, allowing for precise quantification.

Experimental Protocols

Protocol 1: Sample Preparation - Liquid-Liquid Extraction from Serum/Plasma

This protocol describes the extraction of **10-methylnonadecane** from a serum or plasma sample.

Materials:

- Serum or plasma sample
- Internal Standard (IS) solution (e.g., n-eicosane or another non-endogenous hydrocarbon at 10 µg/mL in hexane)
- Acetonitrile (HPLC grade)
- n-Hexane (analytical grade)^{[1][5]}
- Anhydrous sodium sulfate
- Microcentrifuge tubes (2.0 mL)
- Vortex mixer
- Centrifuge
- Nitrogen gas evaporator

- GC vials with micro-inserts

Procedure:

- **Sample Aliquoting:** Pipette 500 μ L of the serum or plasma sample into a 2.0 mL microcentrifuge tube.
- **Internal Standard Spiking:** Add 10 μ L of the internal standard solution to the sample.
- **Protein Precipitation:** Add 1.0 mL of cold acetonitrile to the tube. Vortex vigorously for 1 minute to precipitate proteins.
- **Centrifugation:** Centrifuge the sample at 10,000 x g for 10 minutes at 4°C.
- **Supernatant Transfer:** Carefully transfer the supernatant to a clean glass tube.
- **Liquid-Liquid Extraction:** Add 1.0 mL of n-hexane to the supernatant. Vortex for 2 minutes to extract the non-polar lipids and hydrocarbons into the hexane layer.
- **Phase Separation:** Centrifuge at 3,000 x g for 5 minutes to achieve clear phase separation.
- **Collection of Organic Layer:** Carefully transfer the upper hexane layer to a new glass tube.
- **Drying:** Pass the hexane extract through a small column containing anhydrous sodium sulfate to remove any residual water.
- **Solvent Evaporation:** Evaporate the solvent to near dryness under a gentle stream of nitrogen.
- **Reconstitution:** Reconstitute the dried extract in 50 μ L of hexane and transfer to a GC vial with a micro-insert for analysis.

Protocol 2: GC-MS Analysis

This protocol outlines the parameters for the GC-MS analysis of **10-methylnonadecane**.

Instrumentation and Parameters:

Parameter	Setting
Gas Chromatograph	Agilent 8890 GC System or equivalent
Column	HP-5ms or DB-1 capillary column (30 m x 0.25 mm ID, 0.25 µm film thickness)
Injection Mode	Splitless
Injector Temperature	280°C
Injection Volume	1 µL
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min
Oven Program	Initial temperature 50°C, hold for 2 min; ramp at 15°C/min to 320°C, hold for 10 min. ^[4]
Mass Spectrometer	Agilent 5977B MSD or equivalent
Ionization Mode	Electron Ionization (EI) at 70 eV
Ion Source Temp.	230°C
Quadrupole Temp.	150°C
Acquisition Mode	Selected Ion Monitoring (SIM)
Ions to Monitor	10-Methylnonadecane: m/z 57, 71, 85, 155, 282 (Quantifier: 57) Internal Standard (n-eicosane): m/z 57, 71, 85, 282 (Quantifier: 57)

Data Presentation

Quantitative data should be presented in a clear and structured format. Below is a hypothetical table illustrating the quantification of **10-methylnonadecane** in a set of biological samples. The relative abundance is calculated based on the peak area of **10-methylnonadecane** relative to the total peak area of all identified hydrocarbons.

Table 1: Hypothetical Quantitative Data for **10-Methylnonadecane** in Biological Samples

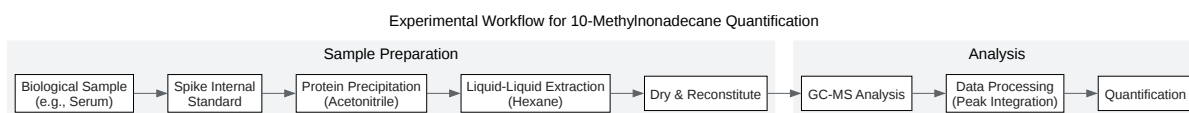
Sample ID	Sample Type	Concentration (ng/mL)	Relative Abundance (%)
CTRL-01	Serum	15.2	5.8
CTRL-02	Serum	12.8	4.9
CTRL-03	Serum	18.1	6.5
TREAT-01	Serum	25.6	9.2
TREAT-02	Serum	22.9	8.5
TREAT-03	Serum	28.4	10.1

Note: The data presented in this table is for illustrative purposes only and does not represent actual experimental results.

Visualization of Workflows and Pathways

Experimental Workflow

The overall workflow for the quantification of **10-methylnonadecane** from a biological sample is depicted below.



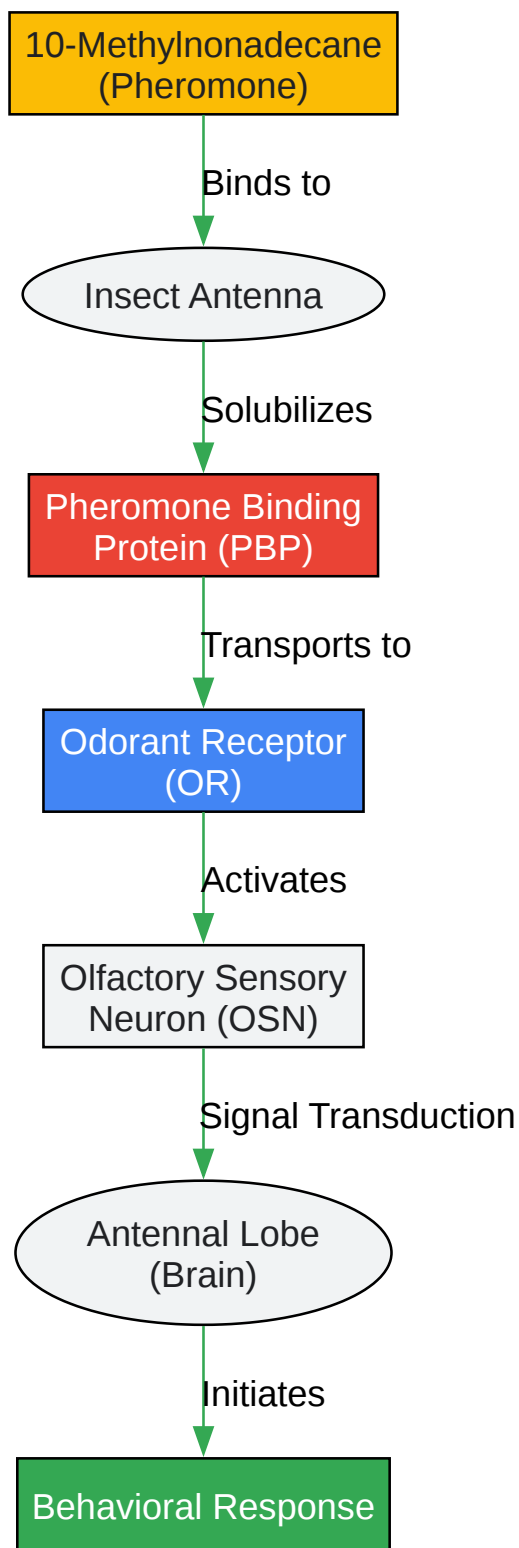
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Caption: Workflow for **10-Methylnonadecane** Quantification.

Biological Signaling Pathway: Insect Pheromone Detection

10-Methylnonadecane is a known cuticular hydrocarbon in insects, acting as a pheromone. The following diagram illustrates the general pathway of pheromone detection in an insect.

Insect Pheromone Detection Pathway



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Caption: Insect Pheromone Detection Pathway.

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